

Solubility Profile of Methyl 5-nitrothiophene-2-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 5-nitrothiophene-2-carboxylate*

Cat. No.: *B1293554*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Methyl 5-nitrothiophene-2-carboxylate** in common laboratory solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust experimental framework for determining its solubility, alongside a template for data presentation and visualization of the experimental workflow.

Introduction

Methyl 5-nitrothiophene-2-carboxylate (CAS No. 5832-01-9) is a heterocyclic organic compound with the molecular formula $C_6H_5NO_4S$. Its structure, featuring a thiophene ring substituted with a nitro group and a methyl carboxylate group, suggests a degree of polarity that influences its solubility in various solvents. Understanding the solubility of this compound is critical for a range of applications in drug discovery and development, including reaction chemistry, purification, formulation, and analytical method development. While qualitative statements suggest solubility in common organic solvents like DMSO and DMF, precise quantitative data is not readily available. This guide provides the necessary protocols to generate this crucial data in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 5-nitrothiophene-2-carboxylate** is presented in the table below.

Property	Value	Source
CAS Number	5832-01-9	[1]
Molecular Formula	C ₆ H ₅ NO ₄ S	[1]
Molecular Weight	187.17 g/mol	[1]
Appearance	Solid	
Purity	Typically ≥98%	[1]

Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **Methyl 5-nitrothiophene-2-carboxylate** in common laboratory solvents is not extensively reported in peer-reviewed journals or chemical databases. To address this, the following sections provide a detailed experimental protocol to determine these values. Researchers can utilize the subsequent table to systematically record their findings.

Table for Recording Experimentally Determined Solubility Data

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)	Observations
Water				
Ethanol				
Methanol				
Acetone				
Ethyl Acetate				
Dichloromethane				
Chloroform				
Dimethyl Sulfoxide (DMSO)				
Dimethylformamide (DMF)				
Other (Specify)				

Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for determining the solubility of a solid compound, such as **Methyl 5-nitrothiophene-2-carboxylate**, in a given solvent.

Objective: To determine the saturation solubility of **Methyl 5-nitrothiophene-2-carboxylate** in various solvents at a controlled temperature.

Materials:

- **Methyl 5-nitrothiophene-2-carboxylate**
- Selected solvents (e.g., water, ethanol, methanol, acetone, etc.)
- Analytical balance

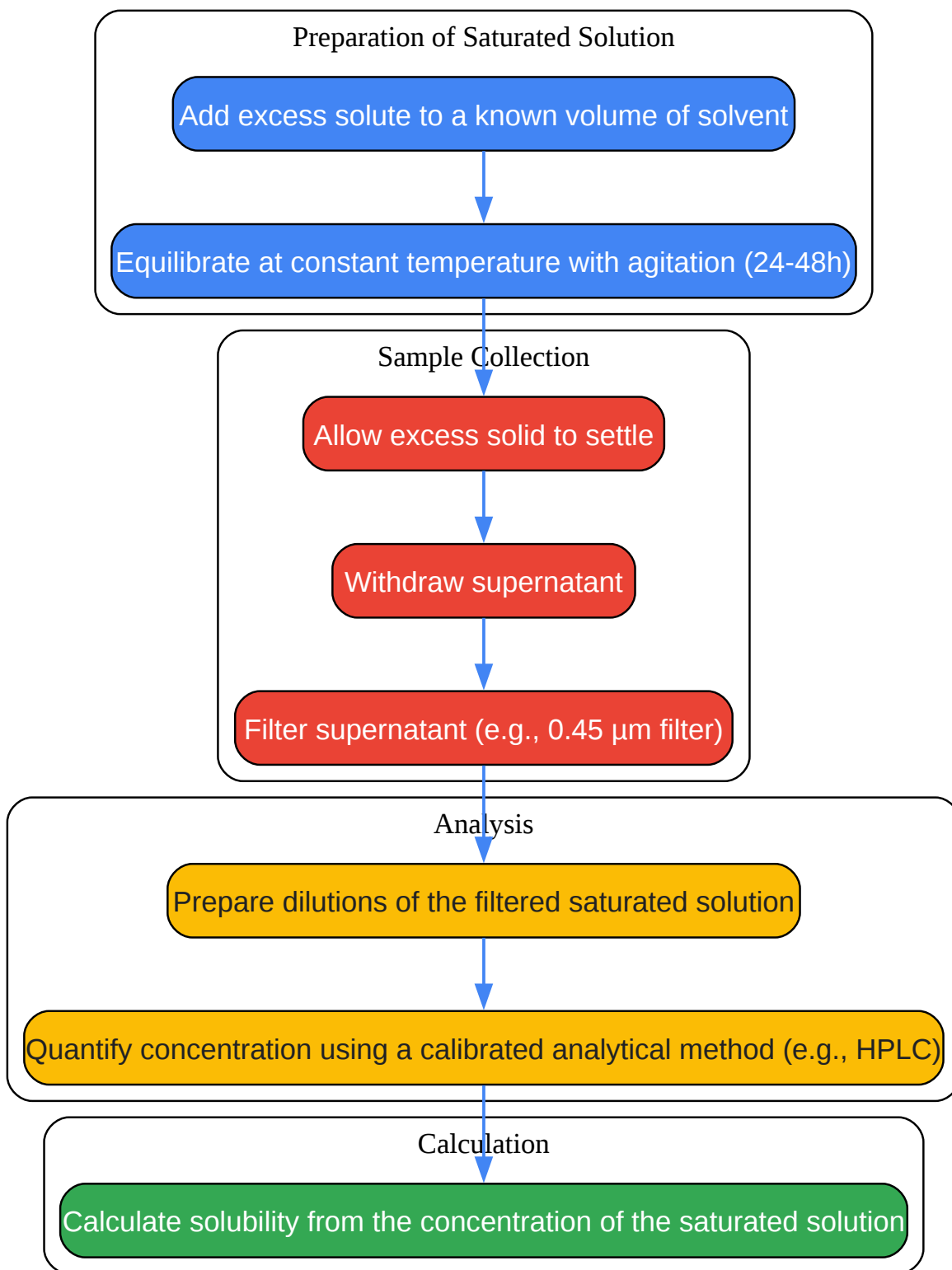
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE or other suitable material)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

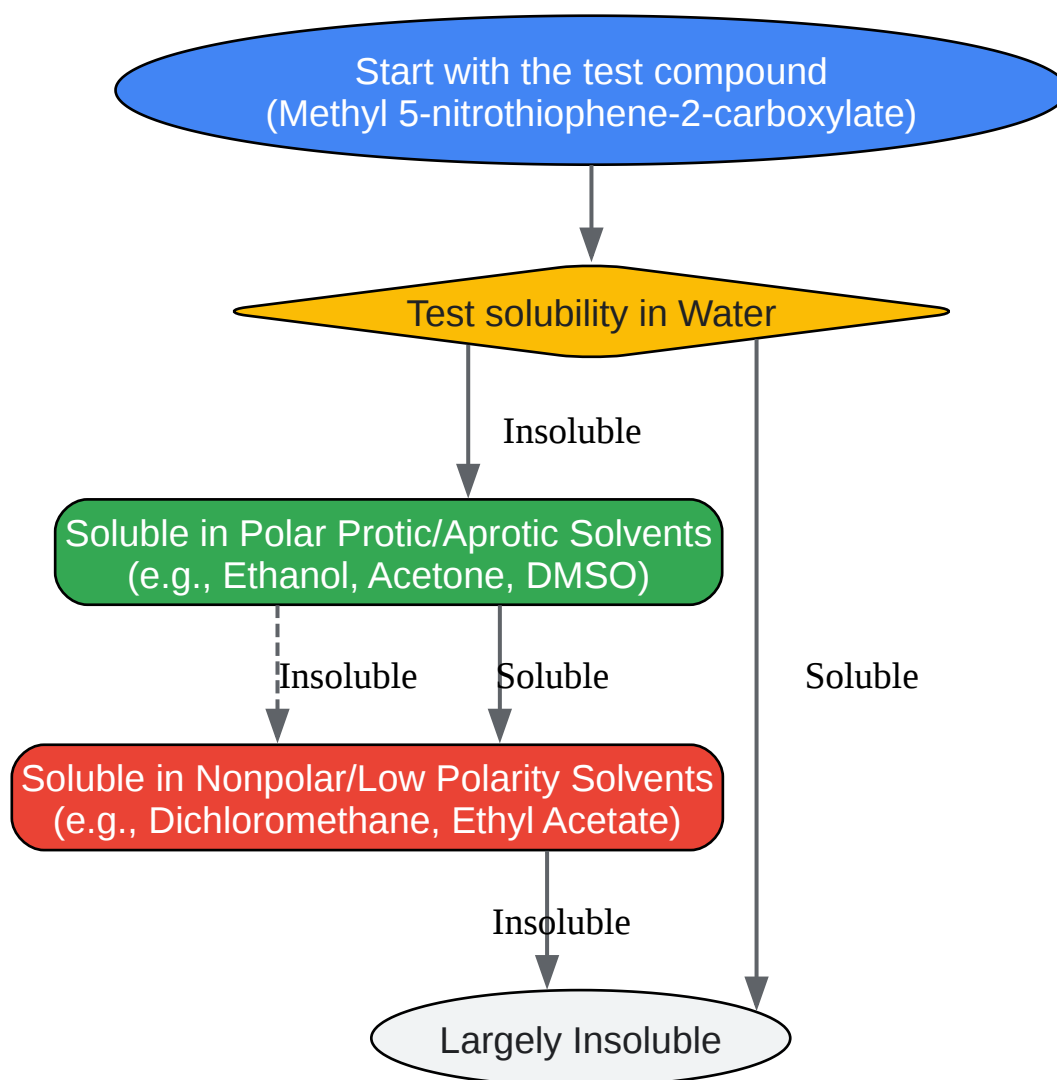
Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Methyl 5-nitrothiophene-2-carboxylate** to a known volume of the selected solvent in a vial. The excess solid is crucial to ensure that a saturated solution is achieved.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired experimental temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.

- Quantification:
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the diluted solution using a pre-validated analytical method (e.g., HPLC-UV or UV-Vis spectroscopy) to determine the concentration of **Methyl 5-nitrothiophene-2-carboxylate**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the compound in the sample.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted saturated solution based on the dilution factor.
 - Express the solubility in the desired units, such as grams per liter (g/L) or moles per liter (mol/L).

Experimental Workflow for Solubility Determination





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References

- 1. lab-chemicals.com [lab-chemicals.com]
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